

In-Depth Technical Guide: 4,4'-Dichlorobenzophenone-D8

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Compound of Interest

Compound Name: 4,4'-Dichlorobenzophenone-D8

Cat. No.: B567639

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physicochemical properties of **4,4'-Dichlorobenzophenone-D8**, a deuterated analog of 4,4'-Dichlorobenzophenone. This isotopically labeled compound is a valuable tool in various research applications, particularly in mass spectrometry-based quantitative analysis and as a tracer in metabolic studies.

Core Physicochemical Data

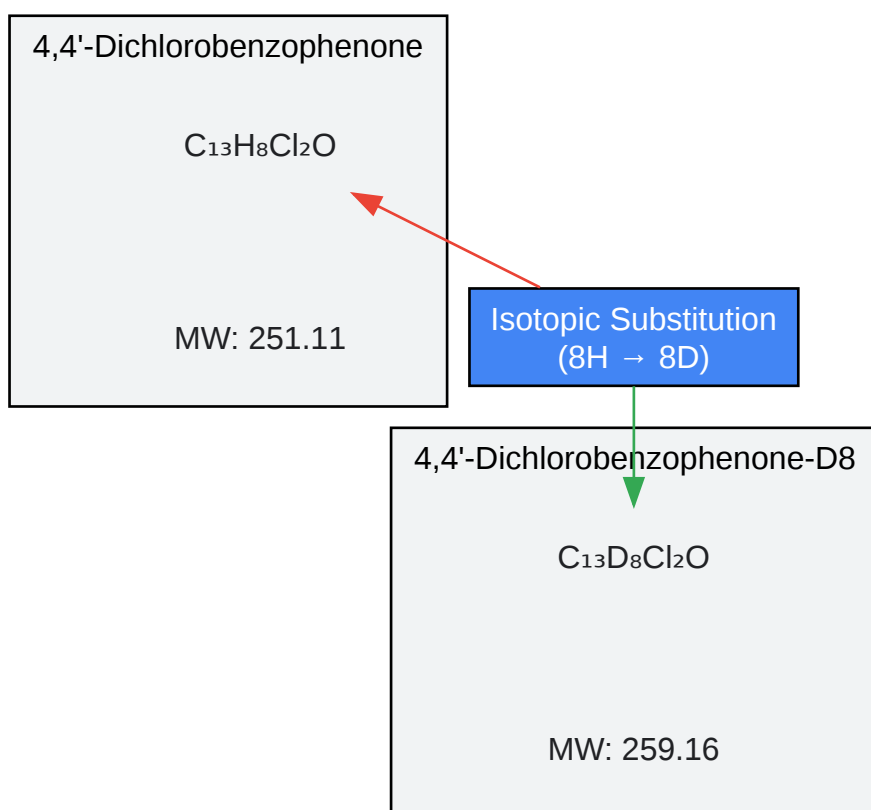
The key quantitative data for **4,4'-Dichlorobenzophenone-D8** and its non-labeled counterpart are summarized in the table below for direct comparison.

Property	4,4'-Dichlorobenzophenone-D8	4,4'-Dichlorobenzophenone
Molecular Formula	C ₁₃ D ₈ Cl ₂ O ^[1]	C ₁₃ H ₈ Cl ₂ O ^{[2][3][4][5]}
Molecular Weight	259.16 g/mol	251.11 g/mol
CAS Number	1219806-01-5	90-98-2
Isotopic Enrichment	98 atom % D	Not Applicable
Appearance	Off-white Solid	Not Specified
Solubility	Soluble in Acetone	Not Specified

Molecular Structure

The structural difference between **4,4'-Dichlorobenzophenone-D8** and its parent compound lies in the substitution of eight hydrogen atoms with deuterium atoms on the phenyl rings. This isotopic substitution is the basis for its utility in analytical chemistry.

Molecular Structure of 4,4'-Dichlorobenzophenone-D8



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Caption: Isotopic relationship between the deuterated and non-deuterated forms.

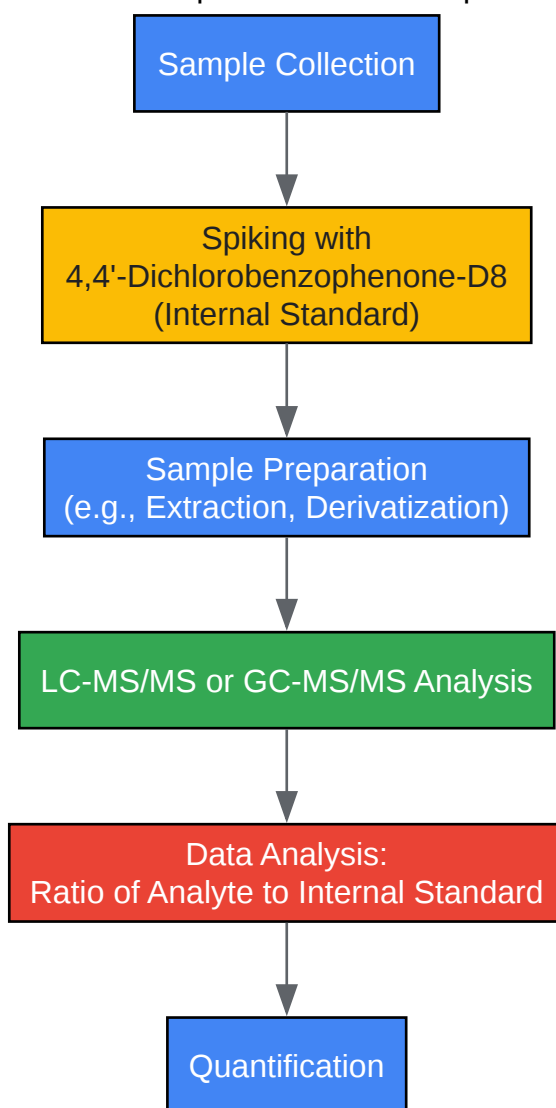
Experimental Considerations

While specific experimental protocols are highly application-dependent, the use of **4,4'-Dichlorobenzophenone-D8** as an internal standard in quantitative mass spectrometry is a

primary application. A general workflow for such an experiment is outlined below.

General Workflow for Quantitative Analysis using Isotope Dilution Mass Spectrometry

Workflow for Isotope Dilution Mass Spectrometry



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Caption: A generalized workflow for using a deuterated standard in mass spectrometry.

Methodology:

- **Standard Preparation:** A stock solution of **4,4'-Dichlorobenzophenone-D8** is prepared in a suitable solvent, such as acetone, at a known concentration.
- **Sample Spiking:** A precise volume of the internal standard stock solution is added to the unknown sample and the calibration standards.
- **Sample Preparation:** The samples are then subjected to an appropriate extraction and cleanup procedure to isolate the analyte of interest (4,4'-Dichlorobenzophenone) and the internal standard.
- **Instrumental Analysis:** The prepared samples are analyzed by a mass spectrometer, typically coupled with a chromatographic separation technique like liquid chromatography (LC) or gas chromatography (GC). The instrument is set to monitor specific mass transitions for both the analyte and the deuterated internal standard.
- **Quantification:** The concentration of the analyte in the original sample is determined by comparing the peak area ratio of the analyte to the internal standard against a calibration curve.

The use of a stable isotope-labeled internal standard like **4,4'-Dichlorobenzophenone-D8** is the gold standard for quantitative mass spectrometry as it corrects for variations in sample preparation and instrument response, leading to highly accurate and precise results.

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